

GSK840: A Technical Guide to its Mechanism of Action in Necroptosis

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Compound of Interest

Compound Name: GSK840

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This technical guide provides an in-depth overview of the mechanism of action of **GSK840**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3). By elucidating its role in the necroptosis signaling pathway, this document serves as a comprehensive resource for researchers and professionals in the fields of cell death, inflammation, and drug discovery.

Core Mechanism of Action: Inhibition of RIPK3

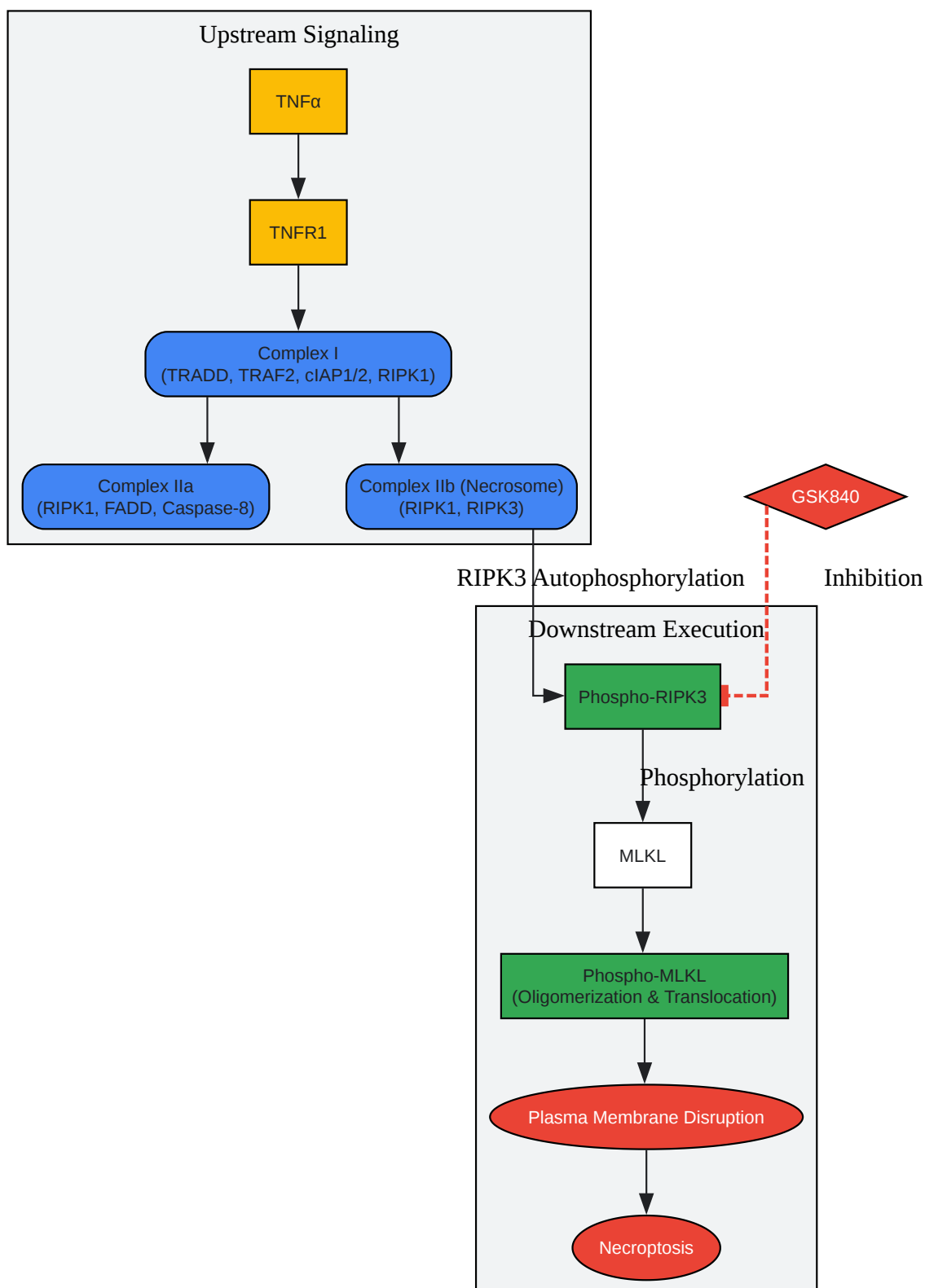
GSK840 is a small molecule inhibitor that specifically targets the kinase activity of RIPK3, a central regulator of necroptosis.[1][2] Necroptosis is a form of programmed cell death characterized by cellular swelling, membrane rupture, and the release of pro-inflammatory cellular contents.[1] This pathway is implicated in a variety of inflammatory diseases, making its modulation a key therapeutic strategy.[1]

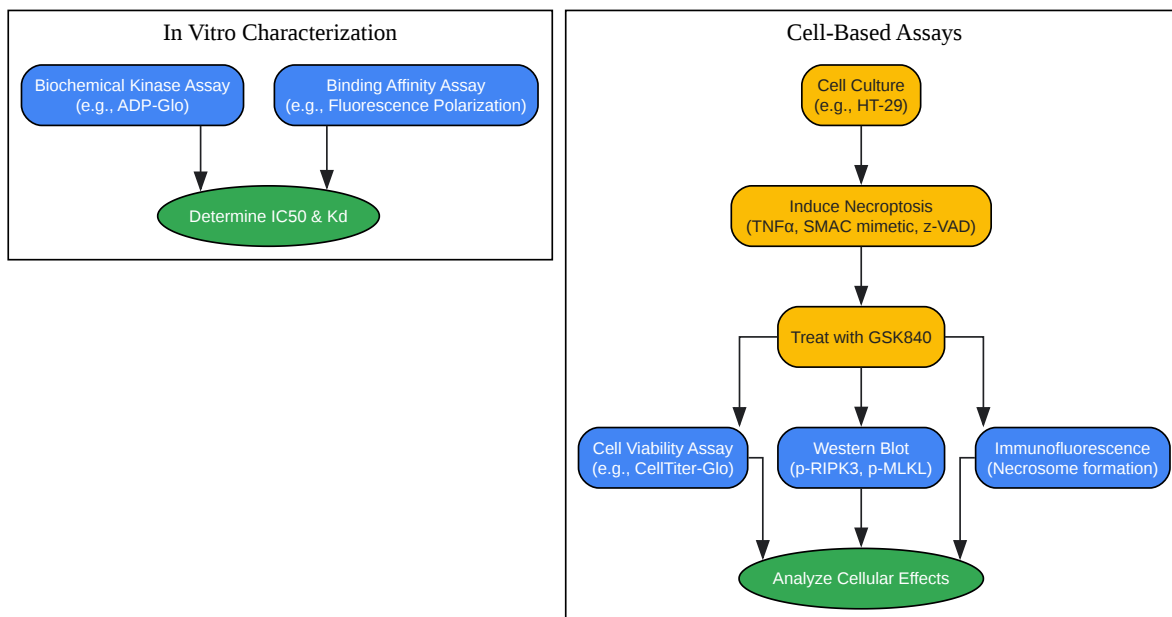
GSK840 exerts its inhibitory effect by binding to the kinase domain of RIPK3, thereby preventing the autophosphorylation of RIPK3 and the subsequent phosphorylation of its downstream substrate, Mixed Lineage Kinase Domain-Like protein (MLKL).[3] This action effectively halts the necroptotic signaling cascade.

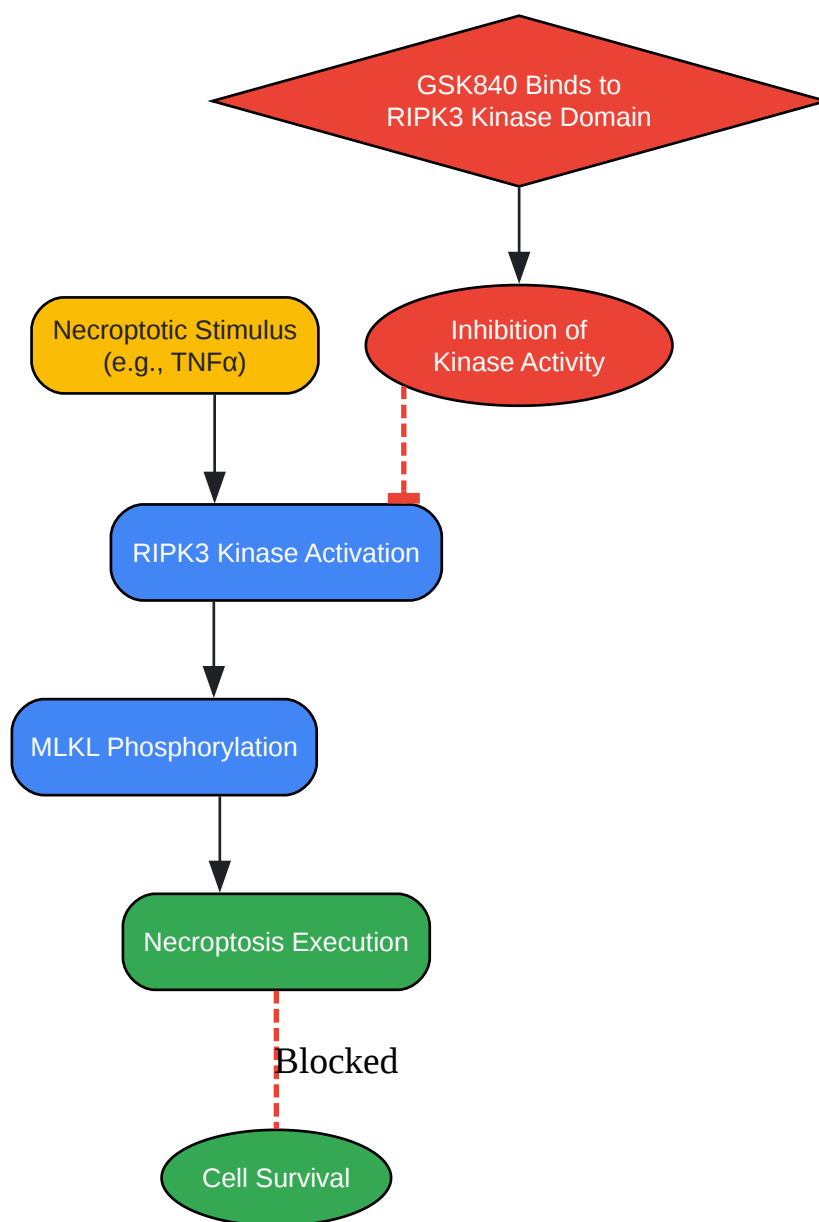
The Necroptosis Signaling Pathway and GSK840's Point of Intervention

Necroptosis is initiated by various stimuli, including tumor necrosis factor (TNF), which leads to the formation of a signaling complex known as the necrosome. This complex is primarily composed of RIPK1 and RIPK3. The kinase activity of RIPK3 is indispensable for the execution of necroptosis. Activated RIPK3 phosphorylates MLKL, triggering its oligomerization and translocation to the plasma membrane, where it forms pores, leading to membrane disruption and cell death.^[3]

GSK840 directly interferes with this pathway at the level of RIPK3 activation. By inhibiting the kinase function of RIPK3, **GSK840** prevents the phosphorylation of MLKL, thereby blocking the final execution step of necroptosis.^[3]







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